

ARUK3001185 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: ARUK3001185

Cat. No.: B11932649

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Application Notes and Protocols for ARUK3001185

For Researchers, Scientists, and Drug Development Professionals

Introduction

ARUK3001185 is a potent and selective inhibitor of Notum, a carboxylesterase that negatively regulates the Wnt signaling pathway.^[1] By inhibiting Notum, **ARUK3001185** can restore Wnt signaling, making it a valuable tool for research in areas such as neurodegenerative diseases, cancer, and regenerative medicine.^{[1][2]} These application notes provide detailed information on the solubility of **ARUK3001185**, protocols for its use in cell-based assays, and an overview of its mechanism of action.

Physicochemical Properties

Property	Value	Source
Molecular Weight	282.047 g/mol	^[3]
Formula	C ₉ H ₄ Cl ₂ F ₃ N ₃	^[1]
Appearance	Solid	^[1]
CAS Number	2411969-39-4	^[1]

Solubility Data

ARUK3001185 exhibits good solubility in dimethyl sulfoxide (DMSO). Information regarding its solubility in other common laboratory solvents such as ethanol or aqueous buffers is not readily available and should be determined empirically.

Solvent	Concentration	mg/mL Conversion	Source
DMSO	10 mM	~2.82 mg/mL	[3]

Note on Solution Stability: Stock solutions of compounds in DMSO are generally stable. For long-term storage, it is recommended to store aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.[1][4] Studies have shown that many compounds in DMSO are stable for extended periods under proper storage conditions.[4][5]

Signaling Pathway

ARUK3001185 acts by inhibiting the enzymatic activity of Notum. Notum is a secreted carboxylesterase that removes a palmitoleate group from Wnt proteins, rendering them inactive.[2] By inhibiting Notum, **ARUK3001185** prevents the deacylation of Wnt proteins, allowing them to bind to their Frizzled (FZD) receptors and LRP5/6 co-receptors. This leads to the stabilization and nuclear translocation of β -catenin, which then activates TCF/LEF (T-cell factor/lymphoid enhancer factor) transcription factors, resulting in the expression of Wnt target genes.[6]

Figure 1: Mechanism of action of **ARUK3001185** in the Wnt signaling pathway.

Experimental Protocols

Preparation of Stock Solutions

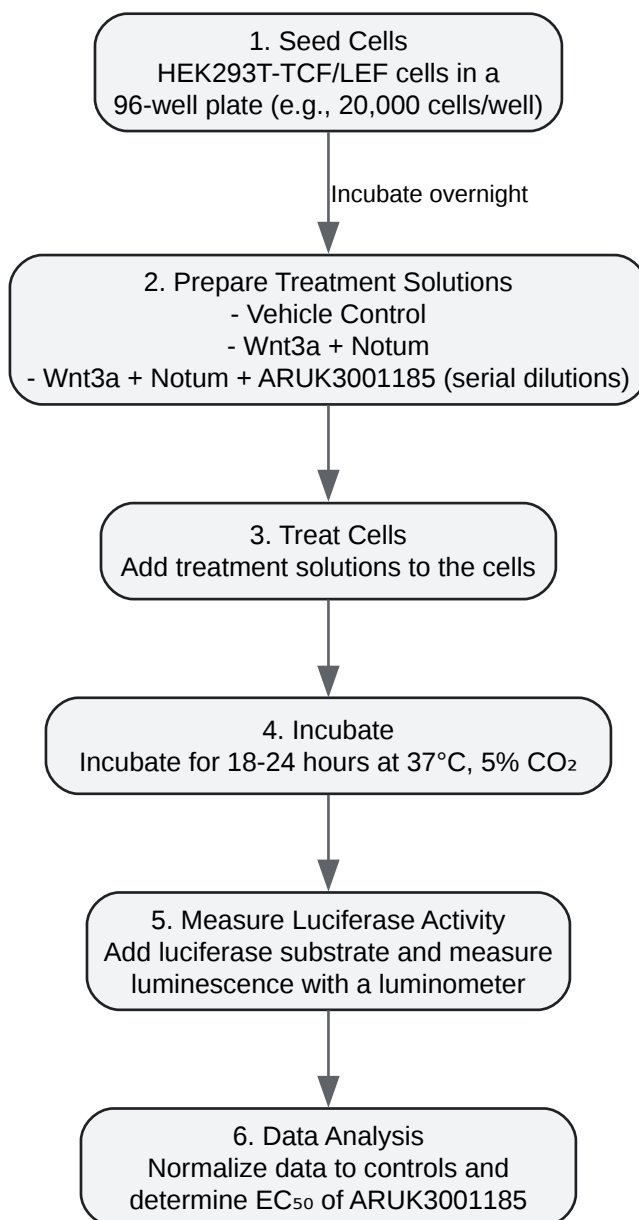
- Materials:
 - ARUK3001185** (solid)
 - Dimethyl sulfoxide (DMSO), sterile, cell culture grade
 - Sterile microcentrifuge tubes

- Procedure: a. Briefly centrifuge the vial of **ARUK3001185** to ensure all the solid is at the bottom. b. Under sterile conditions, add the appropriate volume of DMSO to the vial to achieve a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution, add 1 mL of DMSO to 2.82 mg of **ARUK3001185**. c. Vortex briefly until the solid is completely dissolved. d. Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. e. Store the aliquots at -20°C or -80°C. Stored properly, the stock solution should be stable for at least 6 months.[\[1\]](#)

In Vitro Cell-Based Assay: TCF/LEF Reporter Assay

This protocol is designed to measure the ability of **ARUK3001185** to restore Wnt signaling in the presence of Notum using a TCF/LEF luciferase reporter cell line (e.g., HEK293T-TCF/LEF). **ARUK3001185** has been shown to restore Wnt signaling in such an assay with an EC₅₀ of 110 nM.[\[3\]](#)[\[6\]](#)

- Materials:
 - HEK293T-TCF/LEF reporter cell line
 - Complete cell culture medium (e.g., DMEM with 10% FBS)
 - Recombinant Wnt3a protein
 - Recombinant Notum protein
 - **ARUK3001185** stock solution (10 mM in DMSO)
 - White, clear-bottom 96-well plates
 - Luciferase assay reagent
 - Luminometer
- Experimental Workflow:



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